

A Comprehensive Technical Guide to the Physicochemical Properties of Trilysine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trilysine, a tripeptide composed of three L-lysine residues linked by peptide bonds, is a cationic oligomer that has garnered interest in various biomedical and biotechnological applications. Its unique physicochemical properties, largely dictated by the presence of multiple primary amino groups, make it a valuable tool in drug and gene delivery systems. This technical guide provides an in-depth overview of the core physicochemical characteristics of **Trilysine**, detailed experimental methodologies for their determination, and a look into its primary application in the formation of DNA nanoparticles for gene delivery.

Core Physicochemical Properties

The fundamental physicochemical properties of **Trilysine** are summarized in the table below, providing a quantitative overview for easy reference and comparison.

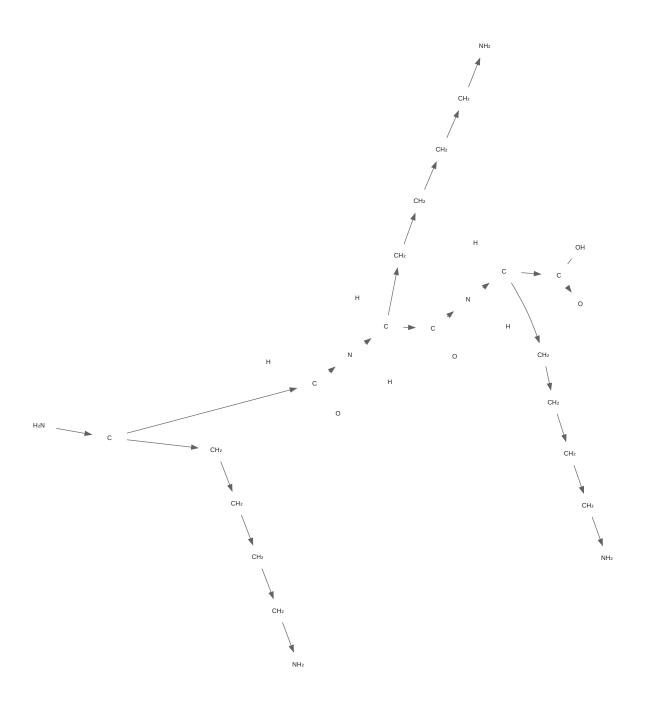


Property	Value	Reference
IUPAC Name	(2S)-6-amino-2-[[(2S)-6-amino- 2-[[(2S)-2,6- diaminohexanoyl]amino]hexan oyl]amino]hexanoic acid	[1][2]
Synonyms	Lys-Lys-Lys, L-Lysyl-L-lysyl-L- lysine, KKK	[1][3]
CAS Number	13184-14-0	[3][4]
Molecular Formula	C18H38N6O4	[3][4]
Molecular Weight	402.53 g/mol	[5][6]
Appearance	White to off-white powder	
Isoelectric Point (pI)	~10.8 (Estimated)	
LogP	-5.6	[1][3]
Storage Temperature	-20°C	

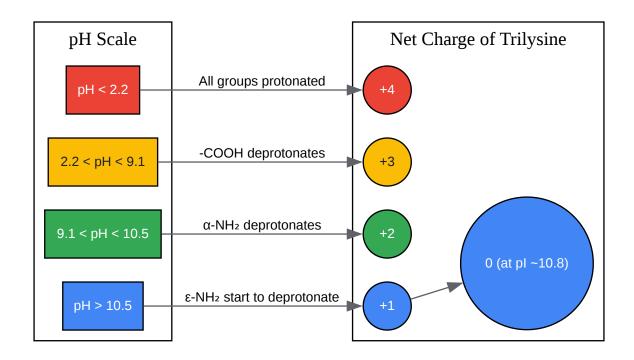
In-Depth Physicochemical Analysis Molecular Structure

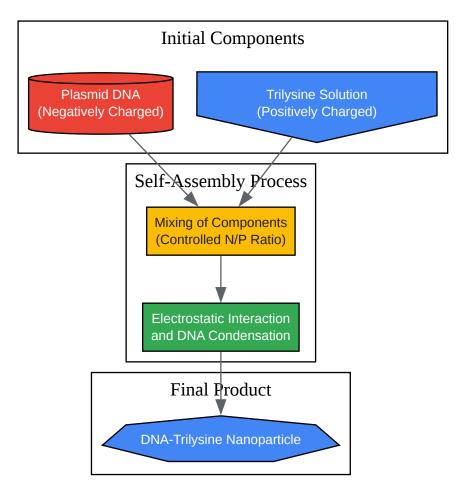
Trilysine consists of three L-lysine amino acids connected via peptide bonds. The structure is characterized by a single terminal α -amino group, a single terminal α -carboxyl group, and three ϵ -amino groups on the side chains. These numerous basic groups are responsible for its polycationic nature at physiological pH.[3]











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